A Comprehensive Technical Guide to 5-Propanoyl-1,3-benzodioxole

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Compound of Interest

Compound Name:	*5-Propanoyl-1,3-benzodioxole*
CAS No.:	*28281-49-4*
Cat. No.:	*B131744*

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This document provides an in-depth overview of the chemical and physical properties of **5-Propanoyl-1,3-benzodioxole**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

5-Propanoyl-1,3-benzodioxole, also known as 3',4'-(Methylenedioxy)propiophenone, is a chemical compound with significant interest in various research fields. A summary of its key molecular identifiers and properties is presented below.

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Property	Value
Molecular Formula	$C_{10}H_{10}O_3$[1][2]
Molecular Weight	178.18 g/mol [2]
Alternate Molecular Weight	178.19[1]
IUPAC Name	1-(1,3-benzodioxol-5-yl)propan-1-one[2]
CAS Registry Number	28281-49-4[3]
Density	1.21 g/cm³[3]
Melting Point	34-36°C[3]
Boiling Point	165-168°C at 20mmHg[3]

Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **5-Propanoyl-1,3-benzodioxole** are not readily available in the provided search results, a general synthetic approach can be inferred from its structure. A common method for the preparation of such ketones is the Friedel-Crafts acylation.

Hypothetical Synthetic Protocol: Friedel-Crafts Acylation

This protocol outlines a plausible method for the synthesis of **5-Propanoyl-1,3-benzodioxole**.

Materials:

- 1,3-Benzodioxole (starting material)
- Propanoyl chloride (acylating agent)
- Anhydrous aluminum chloride (Lewis acid catalyst)
- Anhydrous dichloromethane (solvent)
- Hydrochloric acid (for workup)

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- Sodium bicarbonate solution (for neutralization)
- Anhydrous sodium sulfate (for drying)
- Standard laboratory glassware and purification apparatus (e.g., separatory funnel, rotary evaporator, chromatography column)

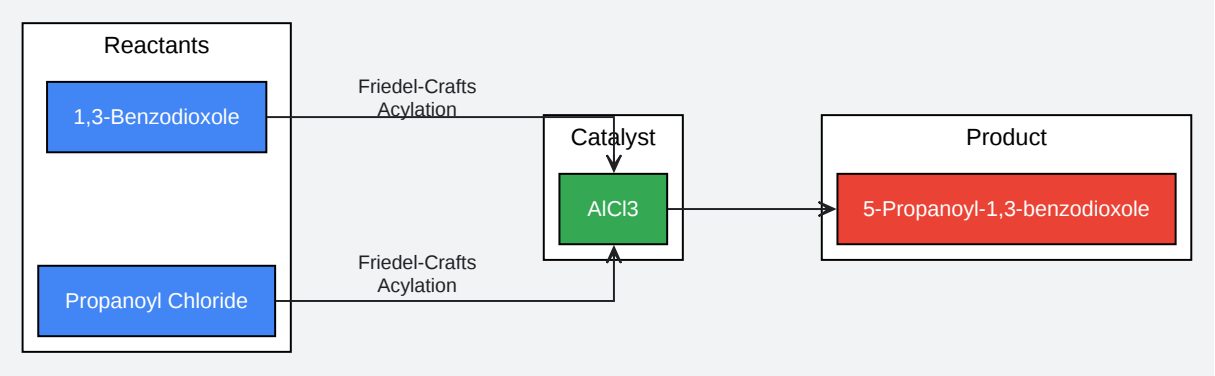
Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon), dissolve 1,3-benzodioxole in anhydrous dichloromethane.
- Cool the solution to 0°C using an ice bath.
- Slowly add anhydrous aluminum chloride to the stirred solution.
- Add propanoyl chloride dropwise from the dropping funnel to the reaction mixture.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, carefully pour the reaction mixture over crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., a mixture of hexane and ethyl acetate) to yield pure **5-Propanoyl-1,3-benzodioxole**.

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Logical Relationship Diagram

The following diagram illustrates the conceptual synthesis of **5-Propanoyl-1,3-benzodioxole** from its precursors via a Friedel-Crafts acylation reaction.



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Conceptual synthesis of **5-Propanoyl-1,3-benzodioxole**.

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